

Propyl Methanesulfonate: A Comprehensive Technical Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propyl methanesulfonate

Cat. No.: B154702

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyl methanesulfonate (CAS No. 1912-31-8) is a potent alkylating agent utilized in organic synthesis and pharmaceutical research.[1] Its high reactivity makes it a valuable tool for introducing propyl groups into molecules. However, this reactivity also presents significant health and safety risks.[2] **Propyl methanesulfonate** is classified as harmful if swallowed, a skin and eye irritant, and is suspected of causing genetic defects and cancer.[3] This in-depth technical guide provides comprehensive information on the safe handling, storage, and disposal of **propyl methanesulfonate** in a laboratory setting, intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Propyl methanesulfonate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H302: Harmful if swallowed[3][4][5][6]
- H315: Causes skin irritation[3]
- H318: Causes serious eye damage[3]

- H335: May cause respiratory irritation[3]
- H340: May cause genetic defects[3]
- H351: Suspected of causing cancer[3]

As a suspected mutagen and carcinogen, all contact with **propyl methanesulfonate** should be minimized.[3][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **propyl methanesulfonate** is crucial for its safe handling.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₁₀ O ₃ S	[2][3][5]
Molecular Weight	138.19 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	110 °C at 20 mmHg	[4][8]
Flash Point	92.4 °C	[4]
Density (estimate)	1.132 g/cm ³	[4]
Vapor Pressure	0.1 ± 0.4 mmHg at 25 °C	[4]
Solubility	Soluble in water and various organic solvents.	[2]
Refractive Index	1.4200 to 1.4250	[4]

Safe Handling and Storage

Due to its hazardous nature, strict protocols must be followed when handling and storing **propyl methanesulfonate**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

PPE Category	Specification	Reference(s)
Eye Protection	Chemical safety goggles or a face shield.	[9] [10]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or holes before each use.	[9] [10]
Body Protection	A lab coat, chemical-resistant apron, and closed-toe shoes.	[9] [11]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used.	[9] [11]

Engineering Controls

- Chemical Fume Hood: All work with **propyl methanesulfonate** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[9\]](#)
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[\[7\]](#)[\[9\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Do not inhale vapors or mists.[\[7\]](#)
- Use the smallest quantity of the chemical necessary for the experiment.

- Prepare a designated work area for handling **propyl methanesulfonate**.
- Wash hands thoroughly after handling.[\[5\]](#)

Storage

- Store in a tightly closed, properly labeled container.[\[4\]](#)[\[9\]](#)
- Keep in a cool, dry, and well-ventilated area away from direct sunlight.[\[4\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)
- Recommended storage temperature is 4°C for better stability.[\[4\]](#)

Experimental Protocols

Decontamination and Neutralization Protocol

Alkylating agents like **propyl methanesulfonate** can be neutralized with a solution of sodium thiosulfate. This protocol is based on procedures for similar alkylating agents.

Materials:

- 1 M Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Personal Protective Equipment (as specified in section 4.1)
- Appropriate waste containers

Procedure for Equipment and Glassware Decontamination:

- Initial Rinse: Rinse contaminated glassware and equipment with a suitable organic solvent (e.g., acetone) to remove the bulk of the **propyl methanesulfonate**. Collect this solvent rinse as hazardous waste.
- Neutralization: Immerse the rinsed items in a 1 M sodium thiosulfate solution for at least one hour. For larger equipment, thoroughly wipe all surfaces with a cloth saturated in the sodium thiosulfate solution.

- Washing: After neutralization, wash the equipment with soap and water.
- Final Rinse: Rinse with deionized water.

Procedure for Liquid Waste Neutralization:

- Preparation: In a designated chemical fume hood, place the liquid waste containing **propyl methanesulfonate** in a suitable container.
- Neutralization: Slowly add a 1 M sodium thiosulfate solution to the waste with stirring. A 10:1 ratio of neutralization solution to waste is recommended.
- Reaction Time: Allow the mixture to react for at least 24 hours to ensure complete neutralization.
- Disposal: Dispose of the neutralized waste in accordance with local, state, and federal regulations.

Spill and Emergency Procedures

Spill Response

Prompt and appropriate action is critical in the event of a spill.

For Small Spills (manageable by trained laboratory personnel):

- Alert Personnel: Immediately alert others in the vicinity.[\[12\]](#)
- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Don PPE: Put on appropriate PPE, including respiratory protection if necessary.[\[12\]](#)
- Containment: Create a dike around the spill using an inert absorbent material such as vermiculite or sand.[\[13\]](#)
- Absorption: Cover the spill with the absorbent material, working from the outside in.[\[13\]](#)

- Collection: Carefully scoop the absorbed material into a labeled, sealable waste container. [\[13\]](#)
- Decontamination: Decontaminate the spill area using a 1 M sodium thiosulfate solution, followed by a soap and water wash. [\[14\]](#)
- Disposal: Dispose of all contaminated materials as hazardous waste. [\[5\]](#)

For Large Spills:

- Evacuate: Evacuate the entire laboratory immediately.
- Isolate: Close the doors to the affected area to contain the vapors.
- Alert Emergency Services: Contact your institution's emergency response team and provide them with the details of the spill.
- Do not attempt to clean up a large spill yourself.

First Aid Measures

Immediate first aid is crucial in case of exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [\[7\]](#)[\[15\]](#)[\[16\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [\[7\]](#)[\[15\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [\[7\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [\[7\]](#)[\[15\]](#)

Waste Disposal

All waste contaminated with **propyl methanesulfonate** must be treated as hazardous waste.

- **Liquid Waste:** Collect in a labeled, sealed, and compatible container. Neutralization with sodium thiosulfate as described in section 5.1 is recommended before disposal.
- **Solid Waste:** Collect all contaminated solid materials (e.g., gloves, absorbent pads, paper towels) in a labeled, sealed plastic bag and place it in a designated hazardous waste container.[\[17\]](#)
- **Disposal Method:** Disposal should be carried out by a licensed hazardous waste disposal company, typically via incineration.[\[11\]](#) Always follow your institution's and local regulations for hazardous waste disposal.[\[5\]](#)

Toxicological Information

Propyl methanesulfonate is a suspected mutagen and carcinogen.[\[3\]](#) Its toxicity stems from its ability to act as an alkylating agent, transferring its propyl group to nucleophilic sites on biological macromolecules like DNA.

Acute Toxicity:

- **Oral:** Harmful if swallowed. The ATEmix (Acute Toxicity Estimate mixture) for oral toxicity is 500 mg/kg.[\[4\]](#)

Carcinogenicity:

- Suspected of causing cancer (GHS Category 2).[\[3\]](#) Studies on related alkyl methanesulfonates have shown evidence of carcinogenicity in animals.[\[18\]](#)[\[19\]](#)

Mutagenicity:

- May cause genetic defects (GHS Category 1B).[\[3\]](#) Alkylating agents are known to be mutagenic.[\[18\]](#)

Reproductive Toxicity:

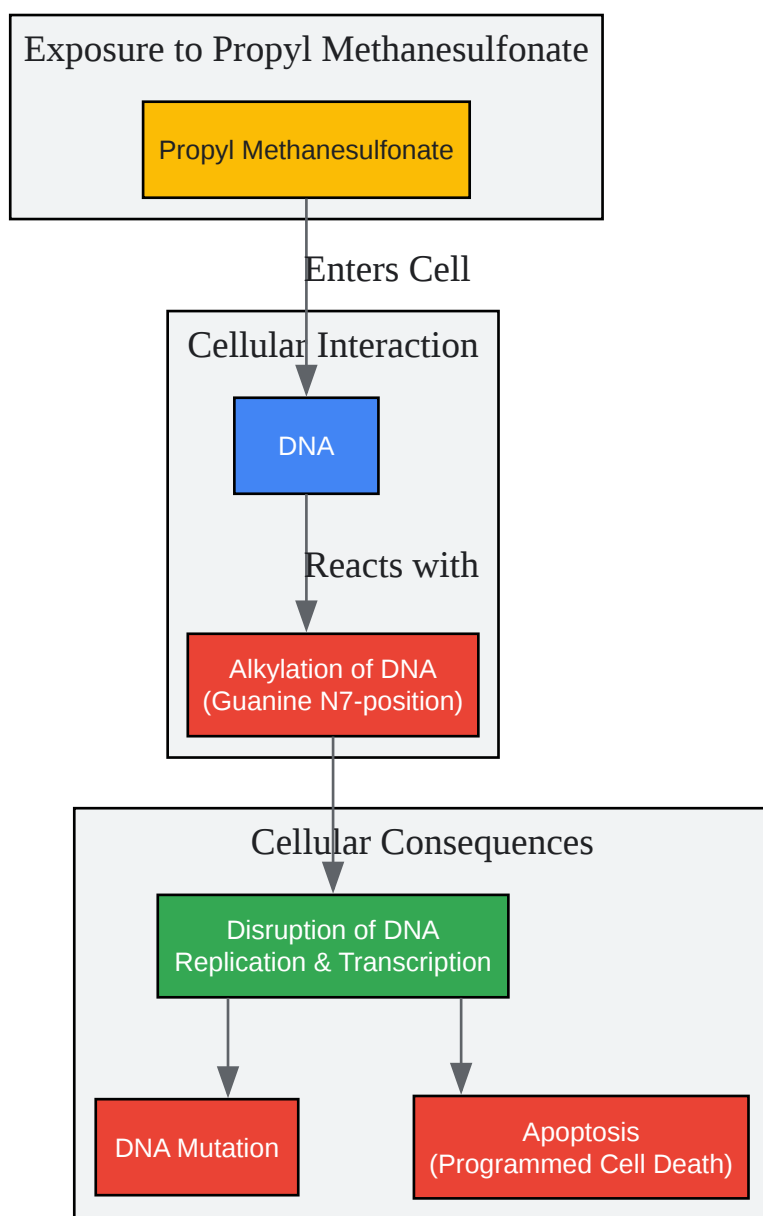
- Adverse reproductive effects have been reported in animals for related compounds.[\[7\]](#)

Medical Surveillance

Due to the genotoxic and carcinogenic potential of **propyl methanesulfonate**, a medical surveillance program is recommended for all personnel who regularly work with this compound. [13][18] The program should be established in consultation with occupational health professionals and may include:

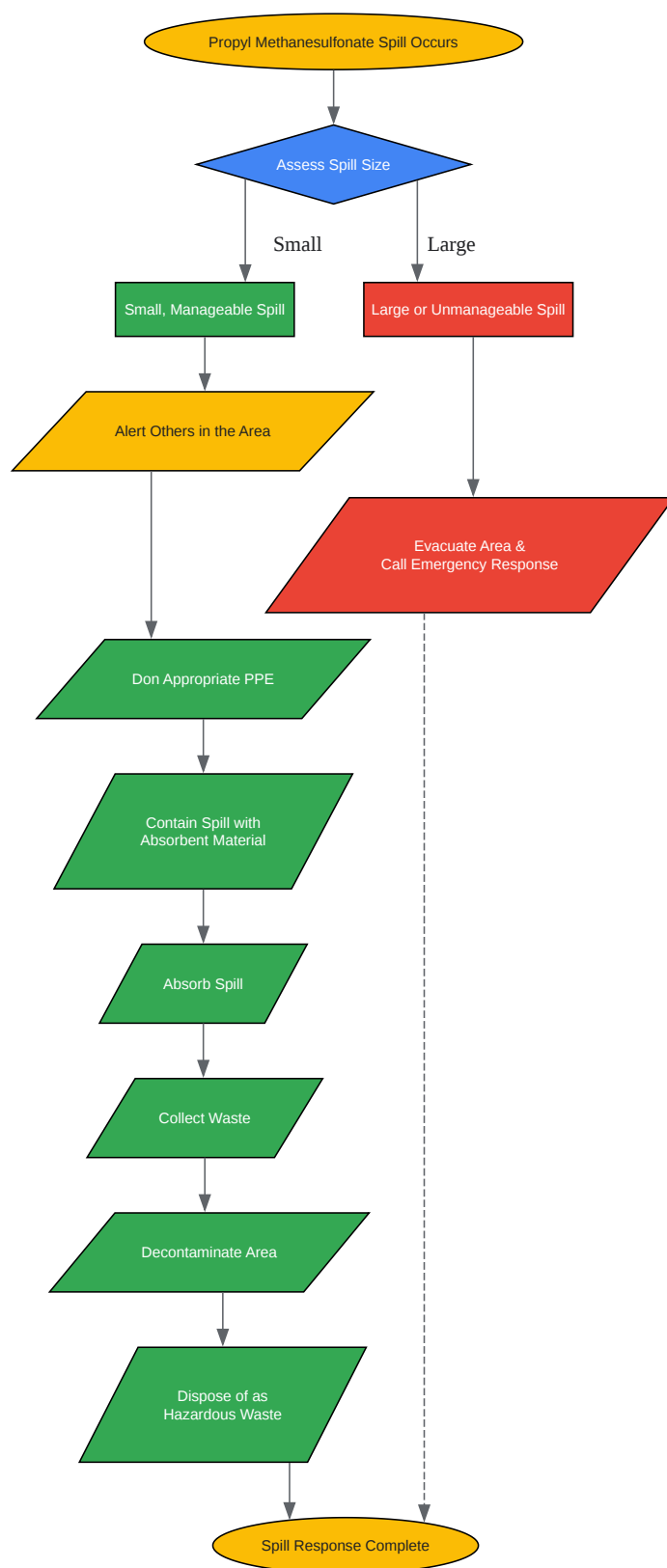
- Baseline Medical Examination: To establish a baseline of health before beginning work with the substance.[13]
- Periodic Health Monitoring: Regular check-ups to monitor for any health changes.[13]
- Record Keeping: Maintaining detailed records of potential exposures.[13]
- Reproductive Health Counseling: For personnel of reproductive age.[13]

Visualizations



[Click to download full resolution via product page](#)

Figure 1: Mechanism of **Propyl Methanesulfonate** Induced Genotoxicity.



[Click to download full resolution via product page](#)

Figure 2: **Propyl Methanesulfonate** Spill Response Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. CAS 1912-31-8: Propyl methanesulfonate | CymitQuimica [cymitquimica.com]
- 3. Propyl methanesulfonate | C₄H₁₀O₃S | CID 74705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1912-31-8(Propyl methanesulfonate) | Kuujia.com [kuujia.com]
- 5. chemscene.com [chemscene.com]
- 6. Propyl Methanesulfonate | 1912-31-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. img.guidechem.com [img.guidechem.com]
- 8. Propyl methanesulfonate | 1912-31-8 [sigmaaldrich.com]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- 10. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 11. lgcstandards.com [lgcstandards.com]
- 12. 5.4 Chemical Spill Procedures [ehs.cornell.edu]
- 13. qmul.ac.uk [qmul.ac.uk]
- 14. jk-sci.com [jk-sci.com]
- 15. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 16. ehs.princeton.edu [ehs.princeton.edu]
- 17. ehs.utk.edu [ehs.utk.edu]
- 18. Alkyl methane sulfonate mutation of diploid human lymphoblasts and Salmonella typhimurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Propyl Methanesulfonate: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154702#safety-and-handling-precautions-for-propyl-methanesulfonate-in-the-lab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com